

PF-6274484 optimal storage temperature

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PF-6274484

Cat. No.: S539291

Get Quote

Storage Conditions at a Glance

The following table summarizes the key storage recommendations for **PF-6274484** to ensure its stability and potency [1] [2] [3]:

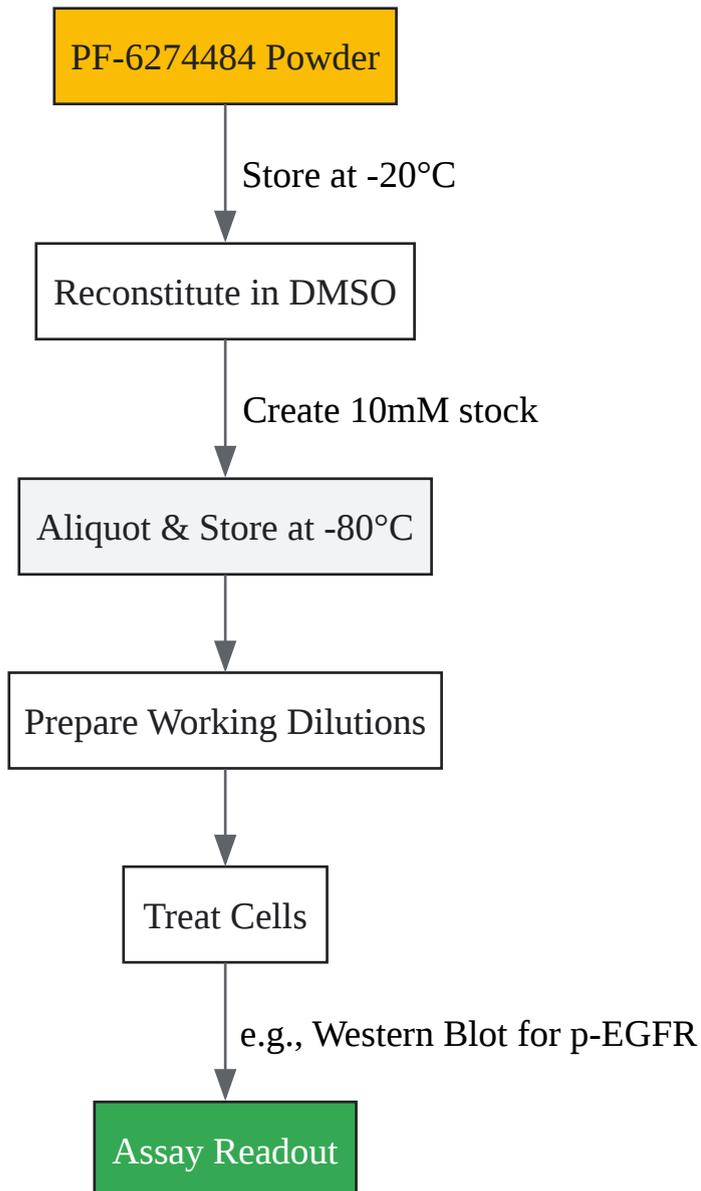
Form	Temperature	Shelf Life	Key Considerations
Powder	-20°C	3 years	Store in a tightly sealed container.
Powder	4°C	2 years	A short-term, alternative option.
Solution (in DMSO)	-80°C	6 months	Preferred for longest solution stability.
Solution (in DMSO)	-20°C	1 month	A shorter-term storage option.

Key Handling Protocols

- Solubility:** **PF-6274484** is soluble in DMSO to at least **25 mg/mL (67.06 mM)**. The solution may require ultrasonic warming and heating to 60°C to fully dissolve [2] [3].
- Aliquot and Avoid Freeze-Thaw:** To prevent loss of potency, **aliquot the DMSO stock solution** and avoid repeated freeze-thaw cycles [2] [3].

Experimental Context

PF-6274484 is a potent, covalent EGFR kinase inhibitor. Below is a simplified workflow for its typical use in a cell-based experiment, highlighting where proper storage is critical.



[Click to download full resolution via product page](#)

Frequently Asked Questions

What is the shelf life of a PF-6274484 stock solution?

When stored at -80°C , a DMSO stock solution is stable for an estimated **6 months**. If stored at -20°C , it should be used within **1 month** [2] [3].

Can PF-6274484 be stored at 4°C ?

While the solid powder may be stored at 4°C for up to 2 years, this is not the optimal condition. For long-term stability, storage at -20°C is **strongly recommended** [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. PF 6274484 | CAS 1035638-91-5 | PF6274484 [tocris.com]
2. PF-6274484 | EGFR Inhibitor [medchemexpress.com]
3. PF-6274484 | EGFR Inhibitor [medchemexpress.com]

To cite this document: Smolecule. [PF-6274484 optimal storage temperature]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-optimal-storage-temperature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com